

A Comparative Toxicological Guide: Red 33 vs. Allura Red AC (Red 40)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Red 33
CAS No.: 1342-94-5
Cat. No.: B1172321

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the toxicological profiles of two widely used synthetic red colorants: **Red 33** (D&C Red No. 33) and Allura Red AC (FD&C Red No. 40). The information presented is based on available scientific literature and regulatory assessments, with a focus on quantitative data, experimental methodologies, and the underlying molecular mechanisms of toxicity.

Executive Summary

Both **Red 33** and Allura Red AC are azo dyes with a long history of use in food, drugs, and cosmetics. While both are generally considered safe at established acceptable daily intake (ADI) levels, toxicological research has raised distinct concerns for each. Allura Red AC has been linked to hypersensitivity reactions, potential hyperactivity in children, and gut inflammation through a serotonin-mediated pathway. In contrast, the primary toxicological data for **Red 33** focuses on its long-term safety, with studies indicating a lack of carcinogenicity. This guide delves into the experimental data supporting these findings to aid researchers in making informed decisions.

Quantitative Toxicological Data

The following tables summarize key quantitative data from toxicological studies on **Red 33** and Allura Red AC.

Table 1: General Toxicity and Acceptable Daily Intake

Parameter	Red 33 (D&C Red No. 33)	Allura Red AC (FD&C Red No. 40)
Chemical Name	Disodium 5-amino-4-hydroxy-3-(phenylazo)naphthalene-2,7-disulfonate	Disodium 6-hydroxy-5-[(2-methoxy-5-methyl-4-sulfophenyl)azo]-2-naphthalenesulfonate
Acceptable Daily Intake (ADI)	Not explicitly established for food use in the same manner as food additives. Use in ingested drugs is limited to 0.75 mg/day. [1]	0-7 mg/kg body weight/day (JECFA, EFSA) [2]
Acute Oral LD50 (Rat)	> 2000 mg/kg body weight	> 10,000 mg/kg body weight

Table 2: Genotoxicity and Carcinogenicity

Assay Type	Red 33 (D&C Red No. 33)	Allura Red AC (FD&C Red No. 40)
Ames Test (Bacterial Reverse Mutation Assay)	Negative	Negative in studies conducted according to OECD guidelines. [3] Some earlier studies showed positive results.
In vivo Micronucleus Test	Not specified in available results	Negative in mice.[3]
In vivo Comet Assay	Not specified in available results	Negative in the liver, stomach, and colon of mice in a study following OECD guidelines.[3] Some studies have reported DNA damage in the colon of mice.[4]
Carcinogenicity (2-year rat feeding study)	Not carcinogenic at dietary concentrations up to 0.2%. [5]	Not carcinogenic in a lifetime study in Sprague-Dawley rats at dietary concentrations up to 5.19%. [6]

Experimental Protocols

Detailed methodologies for key toxicological studies are crucial for the interpretation and replication of findings.

Carcinogenicity Study: Red 33

A long-term dietary administration study was conducted to evaluate the carcinogenic potential of D&C Red No. 33 in Charles River CD albino rats.[5]

- Test Substance: D&C Red No. 33
- Animal Model: Charles River CD albino rats
- Administration Route: Dietary admixture

- Dosage Levels: 0.025%, 0.05%, and 0.2% of the diet[5]
- Duration: 2 years[5]
- Parameters Evaluated: Survival, body weights, food consumption, ophthalmoscopic examinations, hematological and biochemical studies, urinalysis, macroscopic examinations, and histopathological evaluation of tissues for neoplastic, proliferative, or degenerative changes.[5]

Genotoxicity Assessment: Allura Red AC (In Vivo Murine Studies)

To address concerns about the genotoxicity of Allura Red AC, a comprehensive in vivo study was conducted in mice following OECD guidelines.[3]

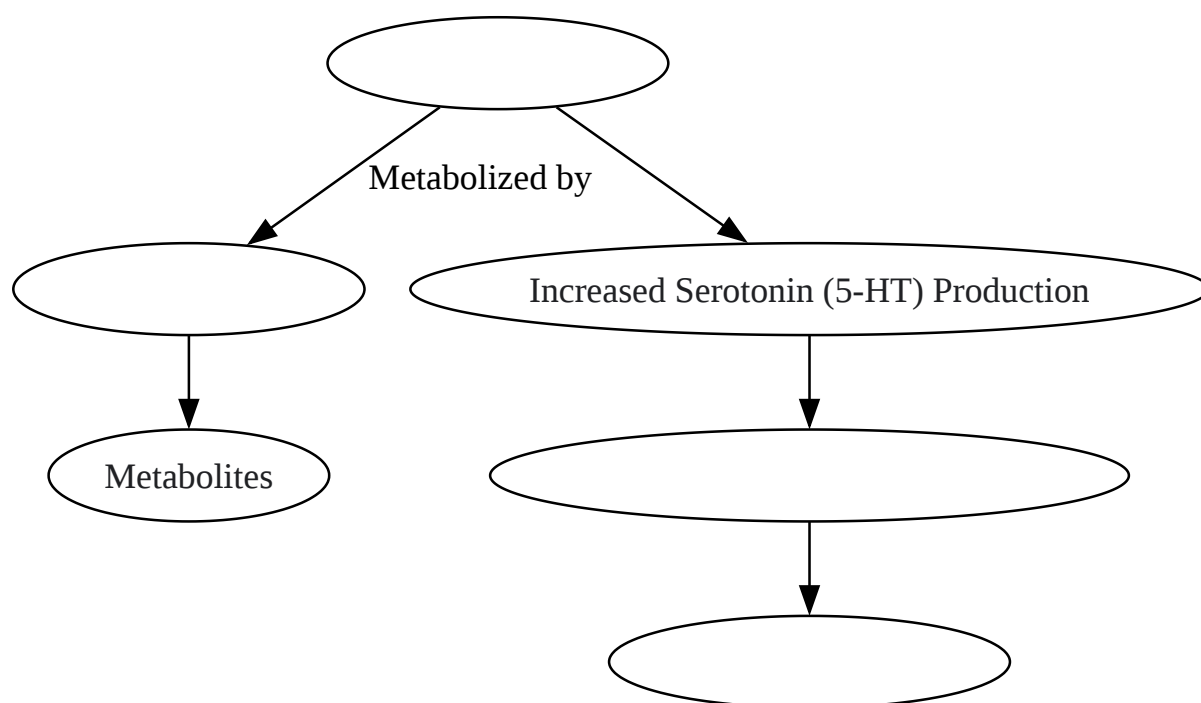
- Test Substance: Allura Red AC
- Animal Model: Male CD-1 mice
- Assays Conducted:
 - Comet Assay: To detect DNA strand breaks in the liver, glandular stomach, and colon.
 - Micronucleus Test: To assess chromosomal damage in bone marrow erythrocytes.
- Administration Route: Oral gavage
- Dosage Levels: Up to the maximum recommended doses by OECD guidelines.
- Methodology:
 - Comet Assay: Isolation of nuclei from tissues, embedding in agarose on a slide, lysis, electrophoresis under alkaline conditions, DNA staining, and quantification of DNA in the comet tail.
 - Micronucleus Test: Collection of bone marrow, preparation of slides, staining, and microscopic analysis of polychromatic erythrocytes for the presence of micronuclei.

Signaling Pathways and Molecular Mechanisms

Understanding the molecular interactions of these colorants is essential for a complete toxicological assessment.

Allura Red AC and Gut Inflammation

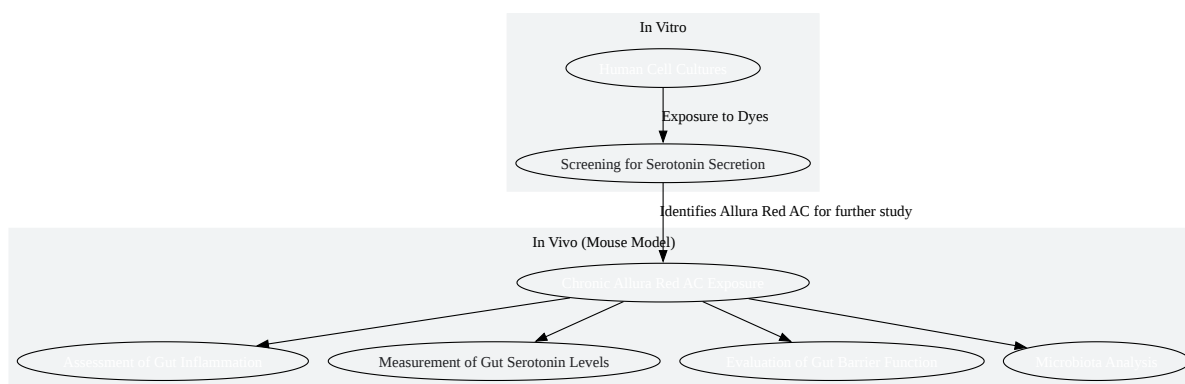
Recent research has elucidated a potential mechanism by which chronic exposure to Allura Red AC may promote gut inflammation. The proposed pathway involves the gut microbiota and serotonin signaling.[7][8][9][10]



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Experimental Workflow for Investigating Gut Inflammation

The following workflow outlines the experimental approach used to investigate the effects of Allura Red AC on gut health.



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Red 33 Signaling Pathways

Currently, there is a lack of detailed, publicly available research specifically investigating the effects of **Red 33** on distinct cellular signaling pathways. Further research is required to elucidate its molecular mechanisms of action and potential off-target effects.

Conclusion

This comparative guide highlights the distinct toxicological profiles of **Red 33** and Allura Red AC. While long-term studies on **Red 33** have not indicated carcinogenicity, Allura Red AC has been associated with potential gut inflammation via a serotonin-dependent mechanism and concerns regarding hyperactivity in children. The conflicting data on the genotoxicity of Allura Red AC underscore the importance of standardized, guideline-compliant studies. Researchers and drug development professionals should consider these distinct profiles when selecting

colorants for their products, particularly for formulations intended for chronic use or for vulnerable populations. Further research into the specific molecular targets and signaling pathways of **Red 33** is warranted to provide a more complete toxicological picture.

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